

# Acibenzolar-S-methyl vs copper oxychloride efficacy

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Acibenzolar-S-Methyl

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## Efficacy Comparison at a Glance

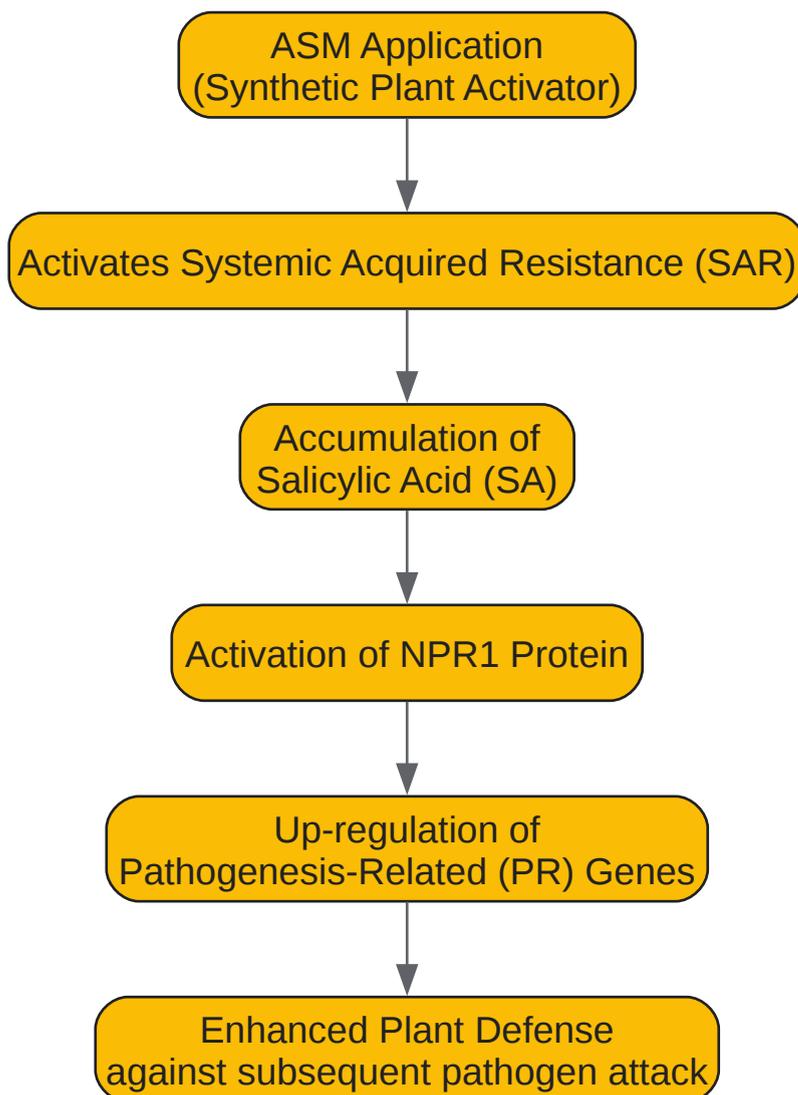
Crop & Disease	Pathogen	Key Efficacy Findings & Experimental Data	Reference
Tomato - Bacterial Spot	<i>Xanthomonas</i> spp.	ASM (7 applications) + Copper (6 applications): Most cost-effective program, providing superior control compared to copper alone [1].	
		<b>Copper Alone (13 applications):</b> Provided less effective control than integrated ASM/copper programs [1].	[1]
		Olive - Olive Knot   <i>Pseudomonas savastanoi</i> pv. <i>savastanoi</i>   <b>Copper Oxychloride:</b> Significantly reduced epiphytic pathogen populations and number of knots per plant over a 4-year study [2].	
		<b>ASM:</b> Did not significantly reduce pathogen populations or disease incidence compared to untreated controls [2].	[2]
		Olive - Olive Leaf Spot   <i>Fusicladium oleagineum</i>   <b>Copper (dual application):</b> Achieved high control efficacy (comparable to 100%) [3].	
		<b>ASM (single application):</b> Provided the lowest control efficacy (68%) among tested treatments [3].	[3]
		Citrus - Anthracnose   <i>Colletotrichum gloeosporioides</i>   <b>Copper Hydroxide/Oxychloride:</b> Provided significant reduction in disease incidence and severity, but was outperformed by some alternative products like chitosan (Biorend) in field trials [4].	[4]
		Tobacco - Blue Mould   <i>Peronospora tabacina</i>   <b>ASM:</b> High	

rates or multiple applications were among the most efficacious treatments, reducing disease by up to 99% [5]. | [5] |

## Mechanisms of Action

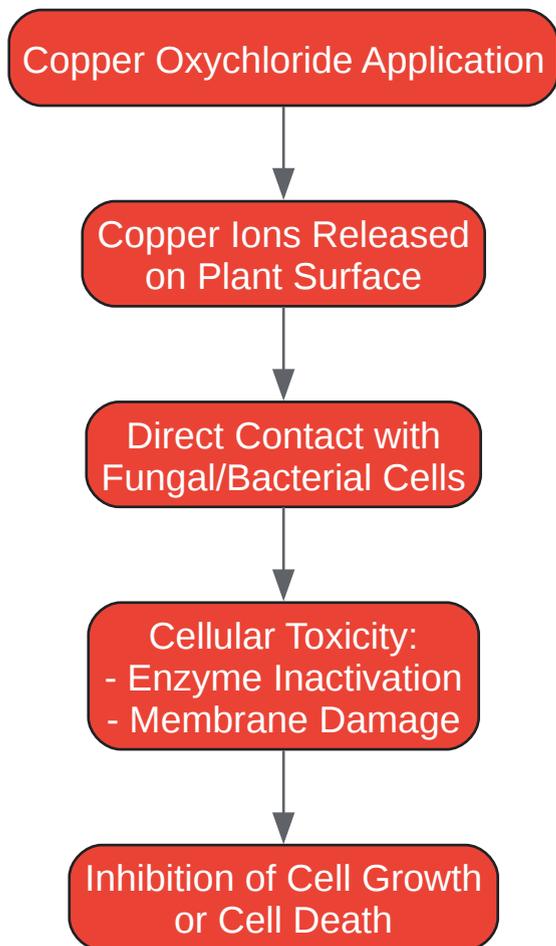
The distinct performance profiles of ASM and copper stem from their fundamentally different modes of action, which you can see in the following diagrams.

Mechanism of Acibenzolar-S-Methyl (ASM)



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## Mechanism of Copper Oxychloride



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## Detailed Experimental Protocols

The data in the summary table comes from robust field and laboratory studies. Here are the key methodological details from the most relevant experiments:

- **Tomato Bacterial Spot Trial [1]:** This field study in central-west Brazil involved staked fresh-market tomatoes. Treatments included programs with 7, 9, 11, and 13 weekly applications of ASM, a standard program of 13 copper oxychloride applications, and an integrated program of 7 ASM applications followed by 6 copper applications. **Disease severity** was assessed, and an **economic analysis** (Benefit-Cost Ratio) was performed to determine the most viable strategy.

- **Olive Knot Disease Study [2]:** This was a **four-year field experiment** in Spain on cvs. Picudo and Arbequina. Two annual applications of copper oxychloride or **acibenzolar-S-methyl (ASM)** were made each spring. Researchers monitored the **epiphytic population sizes of the bacterium (*Pseudomonas savastanoi* pv. *savastanoi*)** on stems and leaves and counted the **number of knots per plant** to assess disease incidence.
- **Olive Leaf Spot Experiment [3]:** This was a **greenhouse study** on young olive plants. Treatments included single or dual applications (4 weeks and 2 weeks before pathogen inoculation) of ASM, laminarin (another resistance inducer), and copper-based fungicides. Plants were artificially inoculated with *Fusicladium oleagineum*, and **disease severity** was assessed to calculate the **percentage of control efficacy**.

## Key Considerations for Researchers

When deciding between these agents or designing new experiments, consider these factors evident from the research:

- **Pathogen Specificity:** Copper is a broad-spectrum protectant, while ASM's effectiveness varies significantly by pathogen. For instance, ASM was highly effective against tobacco blue mould (caused by *Peronospora tabacina*) [5] but less so against olive knot and olive leaf spot [2] [3].
- **Application Strategy is Critical for ASM:** The number, timing, and concentration of ASM applications are crucial. Research shows that multiple applications are often needed to induce and maintain resistance [1] [5]. Using ASM in a program with other agents can be more effective than using it alone.
- **Resistance and Environmental Impact:** The emergence of copper-tolerant pathogen strains is a documented issue that reduces efficacy over time [1]. Furthermore, copper accumulates in soil and can have negative effects on soil ecosystems [4]. ASM presents an alternative that can help reduce copper use, aligning with the goal of more sustainable agricultural practices [4] [3].

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## References

1. Optimizing the application of acibenzolar-S-methyl and ... [sciencedirect.com]
2. Comparison of chemical treatments for reducing epiphytic ... [sciencedirect.com]
3. Laminarin Induces Defense Responses and Efficiently ... - PMC [pmc.ncbi.nlm.nih.gov]
4. Assessing Copper-Alternative Products for the Control of Pre [pmc.ncbi.nlm.nih.gov]
5. Efficacy of fungicides and a systemic acquired resistance ... [sciencedirect.com]

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